

Application Notes and Protocols for NITD-349 in Multidrug-Resistant Tuberculosis Research

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Compound of Interest

Compound Name: NITD-349

Cat. No.: B15563282

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

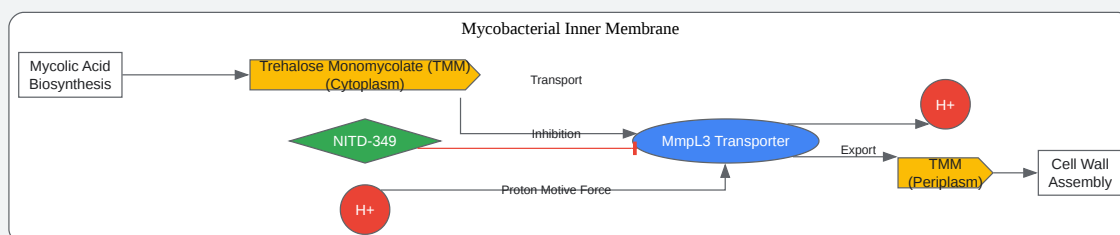
NITD-349 is a potent indolcarboxamide-based preclinical candidate for the treatment of multidrug-resistant tuberculosis (MDR-TB). It exhibits significant bactericidal activity against both drug-sensitive and multidrug-resistant strains of *Mycobacterium tuberculosis* (Mtb). This document provides detailed application notes and experimental protocols for the utilization of **NITD-349** in MDR-TB research, including its mechanism of action, quantitative efficacy data, and relevant experimental methodologies.

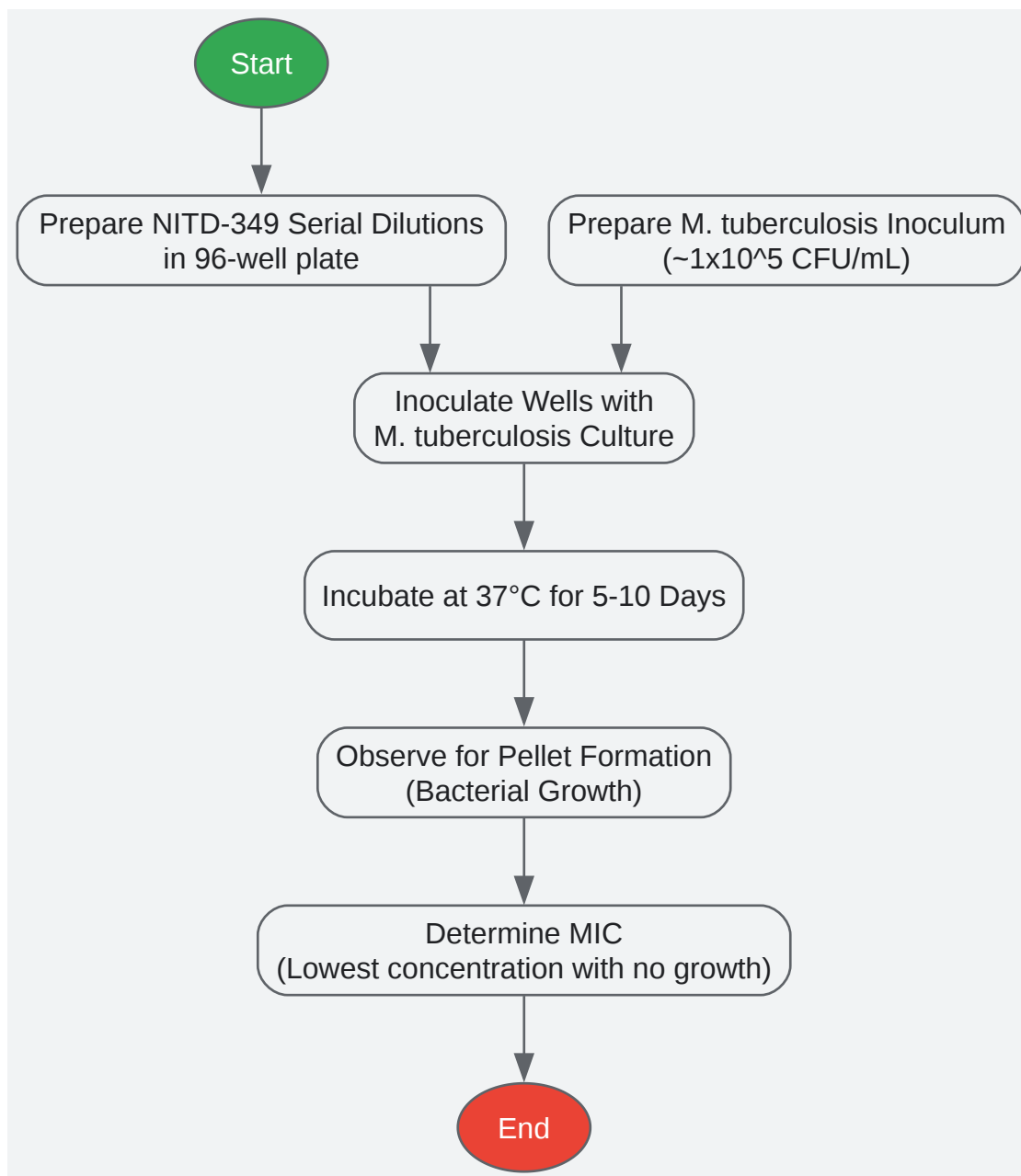
Mechanism of Action

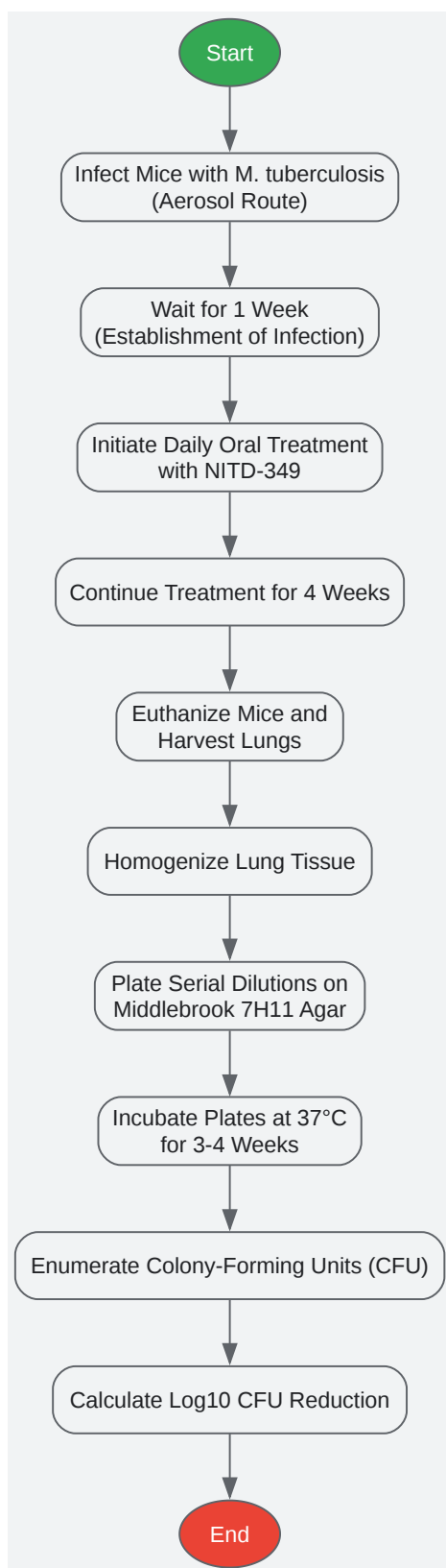
NITD-349 targets MmpL3 (Mycobacterial membrane protein Large 3), a crucial transporter of trehalose monomycolate (TMM), which is an essential component for the biosynthesis of the mycobacterial cell wall.[1] MmpL3 is a member of the Resistance-Nodulation-Division (RND) superfamily of transporters and its inhibition leads to the arrest of bacterial cell division and rapid cell death.[2]

Structural studies have revealed that **NITD-349** binds deep within the central transmembrane channel of MmpL3.[3][4] This binding event obstructs the proton relay pathway of the transporter, which is essential for its function.[3][4] Specifically, the amide and indole nitrogens of **NITD-349** interact with and "clamp" the residue Asp645 of MmpL3, disrupting the proton motive force required for TMM translocation.[3][4][5] This targeted inhibition of MmpL3 makes **NITD-349** a promising candidate for combating MDR-TB.

Mechanism of Action of NITD-349







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